

Long-Term Neurological Effects of Dixyrazine Exposure: A Technical Guide

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Compound of Interest

Compound Name: **Dixyrazine**

Cat. No.: **B1217888**

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Disclaimer: Scientific literature specifically detailing the long-term neurological effects of **Dixyrazine** is limited. This guide synthesizes available information on **Dixyrazine**'s mechanism of action and extrapolates potential long-term neurological sequelae based on the well-documented effects of the phenothiazine class of antipsychotics, to which **Dixyrazine** belongs. Further targeted research on **Dixyrazine** is warranted to definitively characterize its long-term neurological safety profile.

Introduction

Dixyrazine is a phenothiazine derivative that has been used as an antipsychotic and antiemetic agent.^{[1][2]} Like other drugs in its class, **Dixyrazine** exerts its therapeutic effects through the modulation of multiple neurotransmitter systems in the central nervous system (CNS).^{[1][2]} While effective in managing psychotic symptoms, the long-term administration of phenothiazines is associated with a range of neurological side effects.^[3] This technical guide provides an in-depth overview of the potential long-term neurological consequences of **Dixyrazine** exposure, drawing upon the broader knowledge of phenothiazine pharmacology and toxicology.

Mechanism of Action of Dixyrazine

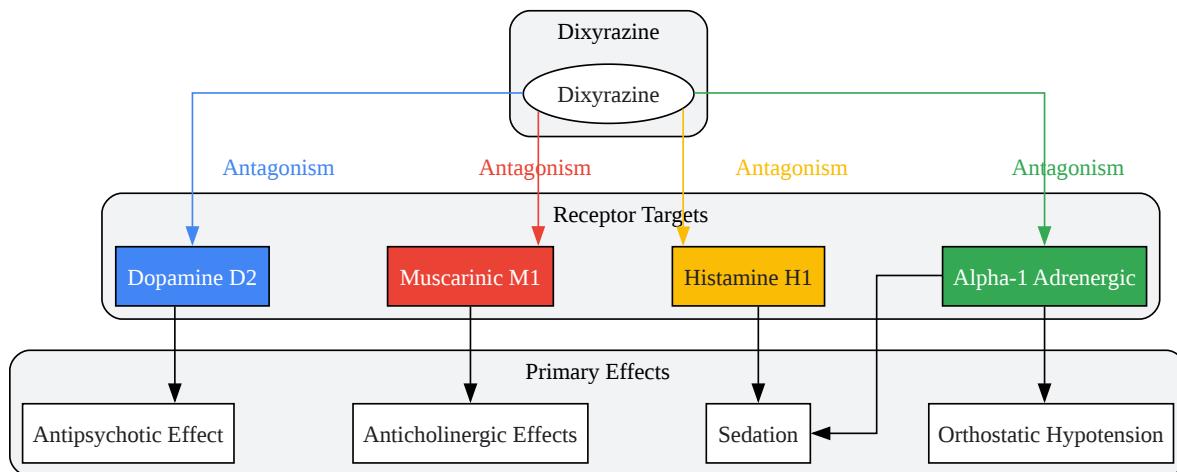
Dixyrazine's pharmacological profile is characterized by its antagonism of several key neurotransmitter receptors. Understanding this mechanism is crucial for comprehending both

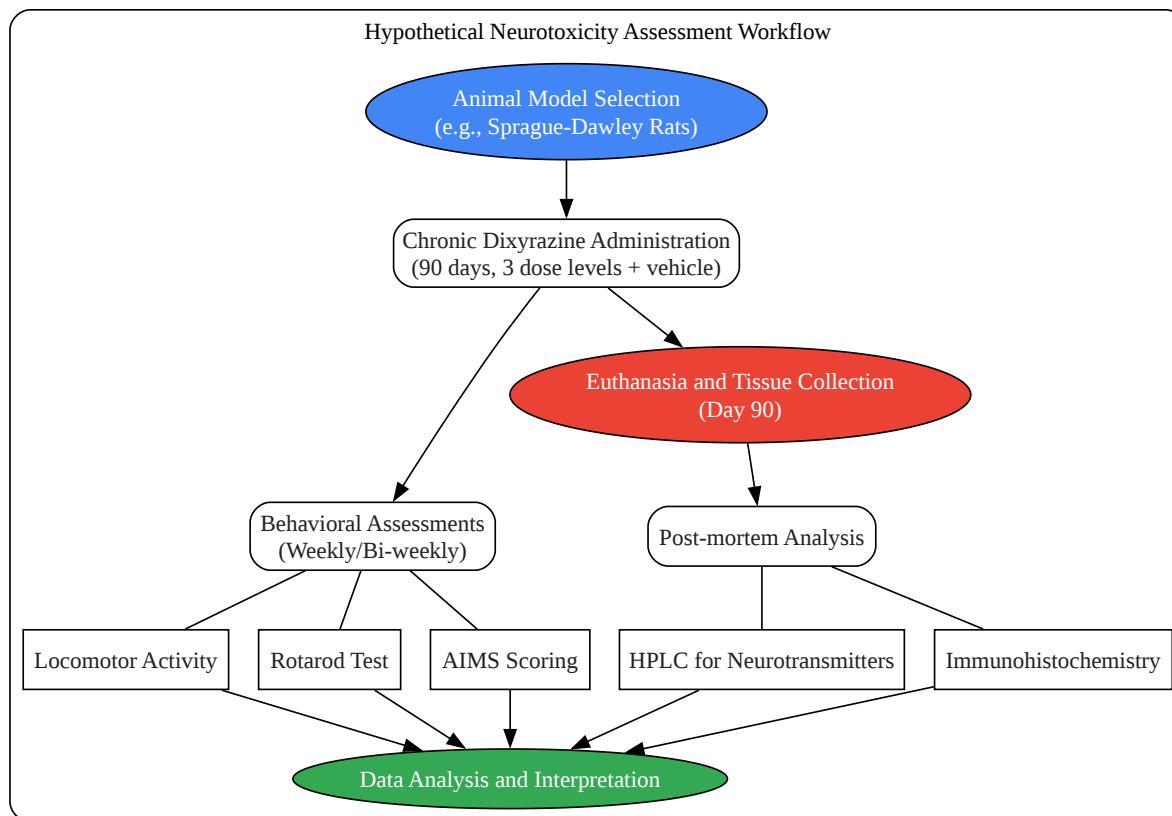
its therapeutic actions and its potential to induce long-term neurological adverse effects.

The primary mechanism of action involves the blockade of dopamine D2 receptors in the mesolimbic and mesocortical pathways of the brain. This action is believed to underlie its antipsychotic effects by mitigating the hyperdopaminergic state associated with psychosis. However, antagonism of D2 receptors in the nigrostriatal pathway is also linked to the emergence of extrapyramidal symptoms (EPS).

In addition to its dopaminergic activity, **Dixyrazine** also exhibits significant antagonism at other receptors:

- Muscarinic Acetylcholine Receptors: Blockade of these receptors leads to anticholinergic effects.
- Histamine H1 Receptors: Antagonism of H1 receptors contributes to the sedative effects of the drug.
- Alpha-1 Adrenergic Receptors: Inhibition of these receptors can lead to orthostatic hypotension and also contributes to sedation.





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